

Application Notes: Rapid Screening of Endosulfan-Sulfate Using ELISA

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Compound of Interest

Compound Name: Endosulfan-sulfate

Cat. No.: B15692016

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Introduction

Endosulfan is an organochlorine pesticide that has been widely used in agriculture. Its metabolite, **endosulfan-sulfate**, is of significant toxicological concern due to its persistence in the environment and potential for bioaccumulation. Accurate and rapid screening methods are essential for monitoring **endosulfan-sulfate** residues in various matrices, including environmental and food samples. This application note describes the use of a competitive Enzyme-Linked Immunosorbent Assay (ELISA) for the rapid screening of **endosulfan-sulfate**. ELISA offers a sensitive, high-throughput, and cost-effective alternative to traditional chromatographic methods.[1]

The principle of this assay is based on the competition between **endosulfan-sulfate** in the sample and a known amount of enzyme-labeled endosulfan for binding to a limited number of specific antibody sites.[2][3][4] The antibody is immobilized on the surface of microplate wells. When the sample and the enzyme-labeled endosulfan are added to the wells, they compete to bind to the antibody. After an incubation period, the unbound reagents are washed away. A substrate is then added, which reacts with the enzyme to produce a color change. The intensity

of the color is inversely proportional to the concentration of **endosulfan-sulfate** in the sample.

[3][4]

Performance Characteristics

The performance of ELISA kits for the detection of endosulfan and its metabolites can vary depending on the specific antibody, assay format, and sample matrix. The following table summarizes key performance data from various studies.

Parameter	Value	Matrix	Analytical Method	Reference
IC50	5.16 ng/mL	Spiked Pear and Apple	Indirect Competitive ELISA	[5] [6]
5.3 µg/kg	Various Foods	ELISA	[7]	
40 ppb (ng/mL)	Eggplant	ELISA	[1]	
Limit of Detection (LOD)	1.14 ng/mL	Spiked Pear and Apple	Indirect Competitive ELISA	[5] [6]
0.8 µg/kg	Various Foods	ELISA	[7]	
3 µg/L	Aqueous Media	Enzyme Immunoassay	[8]	
0.2 µg/L	Water	Immunoassay	[8]	[8]
20 µg/kg	Soil	Immunoassay	[8]	
Recoveries	91.48–113.45%	Pear	Indirect Competitive ELISA	
92.39–106.12%	Apple	Indirect Competitive ELISA	[5]	[5]
63.13-125.61%	Various Foods	ELISA	[7]	
89-92%	Eggplant	ELISA & GC	[1]	

Experimental Protocols

Sample Preparation

Effective sample preparation is crucial for accurate and reliable results. The choice of method depends on the sample matrix.

A. Water Samples (Solid-Phase Extraction - SPE)^[9]

- **Cartridge Conditioning:** Condition a C18 SPE cartridge by passing 5 mL of dichloromethane, followed by 5 mL of methanol, and finally 5 mL of deionized water.
- **Sample Loading:** Pass 1 liter of the water sample through the conditioned cartridge at a flow rate of 5-10 mL/min.
- **Washing:** Wash the cartridge with 5 mL of deionized water to remove polar interferences.
- **Drying:** Dry the cartridge under a vacuum for 15-20 minutes.
- **Elution:** Elute the retained analytes with 10 mL of a dichloromethane:ethyl acetate (1:1, v/v) mixture.
- **Concentration:** Pass the eluate through anhydrous sodium sulfate to remove residual water and concentrate to a final volume of 1 mL under a gentle stream of nitrogen.

B. Food Samples (e.g., Fruits, Vegetables)^[7]

- **Homogenization:** Weigh 15 g of the homogenized sample into a 50 mL centrifuge tube.
- **Extraction:** Add 15 mL of acetonitrile containing 1% acetic acid and shake vigorously.
- **Cleanup (d-SPE):** Transfer an 8 mL aliquot of the upper acetonitrile extract to a dispersive SPE (d-SPE) tube containing 1200 mg of anhydrous MgSO₄ and 400 mg of PSA sorbent. Vortex and centrifuge.
- **Dilution:** Dilute the supernatant with a suitable buffer (e.g., PBS with 0.5% fish skin gelatin) to minimize matrix effects. The dilution factor will need to be optimized for each matrix.

ELISA Protocol (Indirect Competitive)^[5]

This protocol is a general guideline and may need to be optimized based on the specific ELISA kit used.

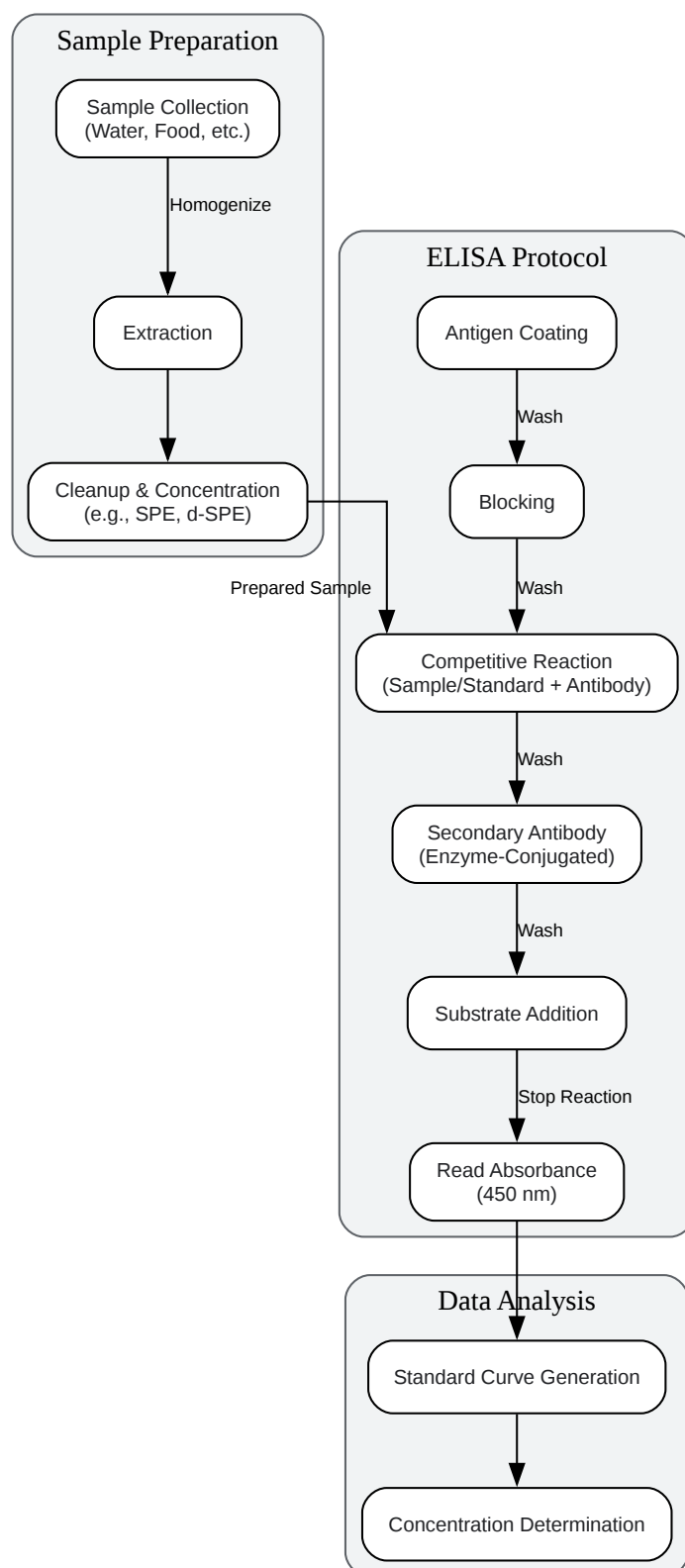
- **Coating:** Coat the wells of a 96-well microplate with 100 µL/well of the coating antigen diluted in a coating buffer. Incubate for 2 hours at 37°C.

- Washing: Wash the plate three times with 250 μ L/well of wash buffer (e.g., PBS with 0.05% Tween-20).
- Blocking: Add 200 μ L/well of blocking buffer (e.g., CBS with 0.2% gelatin) and incubate for 2 hours at 37°C to block non-specific binding sites.
- Washing: Repeat the washing step.
- Competitive Reaction: Add 50 μ L of the standard or prepared sample extract to each well, followed by 50 μ L of the monoclonal antibody solution. Incubate for 30 minutes at 37°C.
- Washing: Repeat the washing step.
- Secondary Antibody Incubation: Add 100 μ L/well of HRP-conjugated secondary antibody (e.g., goat anti-mouse IgG). Incubate for 30 minutes at 37°C.
- Washing: Repeat the washing step.
- Substrate Reaction: Add 100 μ L/well of TMB substrate solution and incubate in the dark at room temperature for 15-30 minutes.
- Stopping the Reaction: Add 50 μ L/well of stop solution (e.g., 2M H₂SO₄).
- Measurement: Read the absorbance at 450 nm using a microplate reader.

Data Analysis

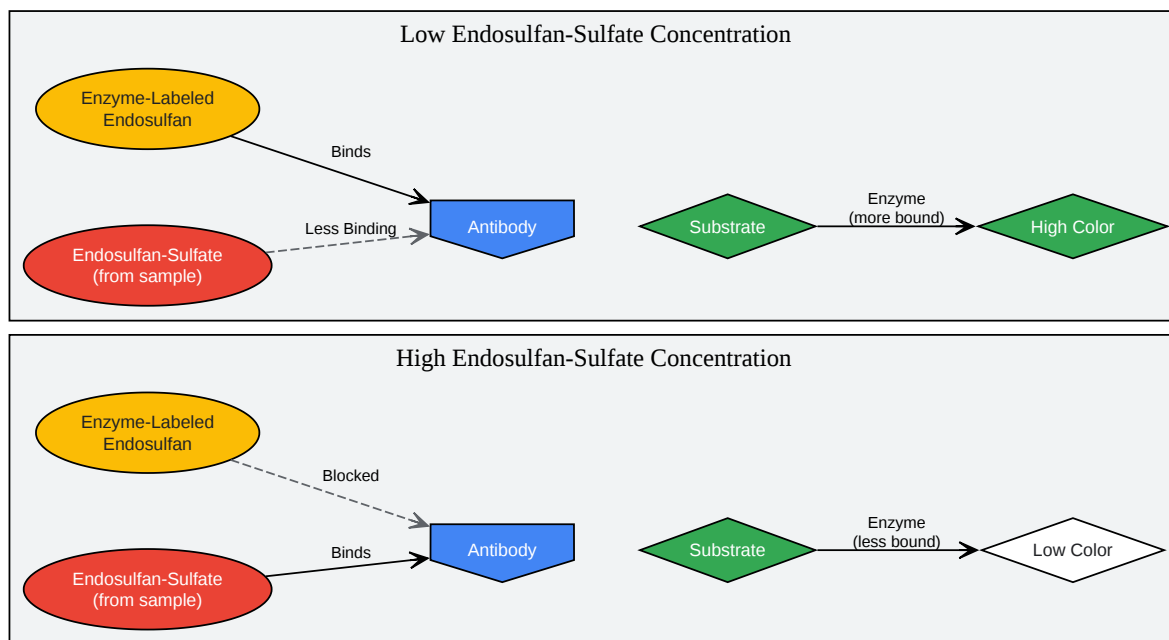
The concentration of **endosulfan-sulfate** in the samples is determined by constructing a standard curve. This is typically done by plotting the absorbance (or %B/B₀) against the logarithm of the standard concentrations. The concentration of the unknown samples can then be interpolated from this curve.

Visualizations



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Caption: Experimental workflow for **endosulfan-sulfate** screening using ELISA.



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Caption: Principle of competitive ELISA for **endosulfan-sulfate** detection.

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